

"Antimalarial agent 39" discovery and synthesis

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Compound of Interest

Compound Name: Antimalarial agent 39

Cat. No.: B1582113

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Intermediate in the Synthesis of Bisquinolines

In a study by Kondaparla S, et al., "**antimalarial agent 39**" is described as an intermediate in the synthesis of bisquinoline compounds.[1] These final compounds were designed and evaluated for their in vitro activity against chloroquine-resistant strains of Plasmodium falciparum.[1]

6-Methoxy-2-arylvinylquinoline Derivative

A detailed structure-activity relationship study of 2-arylvinylquinolines identified a compound designated as 39. This molecule, a 6-methoxy-2-arylvinylquinoline, was synthesized and tested for its antiplasmodial activity against a chloroquine-resistant strain of P. falciparum (Dd2).[2] In this series, it was found that a chlorine atom at the C6 position was generally superior to a methoxy group for antiplasmodial potency.[2]

Potent Blood-Schizontocidal Agent

A review on the structural modifications of quinoline-based antimalarials highlights a "compound 39" that demonstrated excellent in vivo antimalarial efficacy against Plasmodium berghei.[3] This particular analog was also highly potent against a multidrug-resistant strain of P. yoelii nigeriensis and was noted for being devoid of MetHb toxicity.[3]

Hydrazone Intermediate in Pyrazole Synthesis

In a review focusing on quinoline conjugates, "hydrazone 39" is mentioned as an intermediate in the synthesis of a pyrazole derivative.[4] This synthesis is part of a broader effort to create

hybrid molecules with enhanced antimalarial activity.[4]

Target Compound in a Chemotherapeutic Study

A report on the synthesis of organic compounds for malaria chemotherapeutic studies refers to a target compound "A-39". The document outlines the synthetic approach starting from 4-hydroxy-3-nitroaniline and notes challenges in the synthesis, specifically the hydrolysis of an acetamido protecting group.[5]

Due to the varied nature of these compounds, a comprehensive technical guide requires clarification on which "**antimalarial agent 39**" is the subject of interest. Once the specific compound is identified, a detailed whitepaper can be developed, including its discovery, synthesis, experimental protocols, quantitative data, and relevant signaling pathways as requested.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Synthesis, Structure–Activity Relationship, and Antimalarial Efficacy of 6-Chloro-2-arylvinylquinolines - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Structural modifications of quinoline-based antimalarial agents: Recent developments - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Quinoline conjugates for enhanced antimalarial activity: a review on synthesis by molecular hybridization and structure-activity relationship (SAR) investigation - PMC [pmc.ncbi.nlm.nih.gov]
- 5. apps.dtic.mil [apps.dtic.mil]
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